

3-Bromophenylhydrazine hydrochloride CAS number and properties

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromophenylhydrazine
hydrochloride

CAS No.: 27246-81-7

Cat. No.: B028958

[Get Quote](#)

An In-Depth Technical Guide to **3-Bromophenylhydrazine Hydrochloride** (CAS: 27246-81-7) for Advanced Synthesis Applications

Introduction

3-Bromophenylhydrazine hydrochloride is a versatile organic compound that serves as a critical building block in modern synthetic chemistry.^[1] Characterized by a hydrazine functional group attached to a brominated phenyl ring, its hydrochloride salt form enhances stability and aqueous solubility, simplifying its handling in laboratory settings.^[1] The strategic placement of the bromine atom on the phenyl ring provides a reactive handle for further molecular elaboration, making it an invaluable precursor in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]}

This guide, intended for researchers and drug development professionals, provides a comprehensive overview of **3-Bromophenylhydrazine hydrochloride**. It moves beyond a simple recitation of facts to explore the causality behind its reactivity, provide field-proven

experimental protocols, and detail the necessary analytical methods for quality assurance, empowering scientists to leverage this reagent's full potential.

Section 1: Physicochemical and Safety Profile

A thorough understanding of a reagent's properties and handling requirements is the foundation of any successful synthetic endeavor. The presence of the bromine atom and the hydrazine moiety dictates the compound's reactivity, while its hydrochloride salt form influences its physical characteristics.

Core Properties

The fundamental physicochemical data for **3-Bromophenylhydrazine hydrochloride** are summarized below. This information is critical for calculating molar equivalents, selecting appropriate solvents, and predicting physical behavior under various laboratory conditions.

Property	Value	Reference(s)
CAS Number	27246-81-7	[1][3]
Molecular Formula	C ₆ H ₇ BrN ₂ ·HCl (or C ₆ H ₈ BrClN ₂)	[1]
Molecular Weight	223.50 g/mol	[3]
Appearance	Pale cream to brown or pale pink crystalline powder	[4]
Melting Point	227-231 °C (with decomposition)	
Purity (Typical)	≥98%	[1][4]

Safety, Handling, and Storage

3-Bromophenylhydrazine hydrochloride is a reactive and hazardous chemical that demands careful handling to ensure personnel safety.[1] It is classified as a corrosive substance that can cause severe skin irritation and serious eye damage.[5][6] Adherence to strict safety protocols is non-negotiable.

Hazard Category	GHS Pictogram & Code	Precautionary Measures
Skin Corrosion/Irritation	GHS05 (Danger)	H314: Causes severe skin burns and eye damage.
Eye Damage/Irritation	H318: Causes serious eye damage.	P280: Wear protective gloves, protective clothing, eye protection, and face protection. [6]
General Handling	P264: Wash skin thoroughly after handling. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]	

Self-Validating Storage Protocol:

- Atmosphere: The compound is sensitive to moisture and air.[5] To prevent degradation, it must be stored under an inert atmosphere (e.g., argon or nitrogen).
- Container: Use a tightly sealed, clearly labeled container.
- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials, particularly strong oxidizing agents.[1][5]
- Validation: Periodically check the material's appearance. Any significant change in color or texture may indicate degradation, necessitating re-analysis before use.

Section 2: Core Application: The Fischer Indole Synthesis

The most prominent application of **3-Bromophenylhydrazine hydrochloride** is in the Fischer indole synthesis, a robust and widely used method for constructing the indole nucleus.[7] This

heterocyclic motif is a cornerstone of numerous pharmaceuticals, including the triptan class of antimigraine drugs.[7][8]

The reaction involves the acid-catalyzed cyclization of an arylhydrazone, which is formed in situ from the parent arylhydrazine and a suitable aldehyde or ketone.[9] The bromine substituent at the 3-position of the phenylhydrazine ring is carried through the synthesis, yielding a 6-bromoindole derivative, a versatile intermediate for further functionalization.

Reaction Mechanism Workflow

The accepted mechanism, first proposed by Robinson, proceeds through several key stages: formation of the phenylhydrazone, tautomerization to an enamine, a [2][2]-sigmatropic rearrangement, and finally, cyclization with the elimination of ammonia to form the aromatic indole ring.[7][9]



[Click to download full resolution via product page](#)

Caption: General mechanism of the Fischer Indole Synthesis.

Field-Proven Experimental Protocol: Synthesis of 6-Bromo-1,2,3,4-tetrahydrocarbazole

This protocol describes the reaction of **3-Bromophenylhydrazine hydrochloride** with cyclohexanone. The choice of an acid catalyst is critical; Brønsted acids like HCl or Lewis acids like ZnCl_2 are commonly employed.[8] Acetic acid often serves as both a solvent and a catalyst.[10]

Materials:

- **3-Bromophenylhydrazine hydrochloride** (1.0 eq)
- Cyclohexanone (1.05 eq)

- Glacial Acetic Acid (10-15 mL per gram of hydrazine)

Procedure:

- Reaction Setup: To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add **3-Bromophenylhydrazine hydrochloride** and glacial acetic acid. Stir the suspension at room temperature.
 - Causality: Acetic acid serves as a solvent and provides the acidic medium necessary for both hydrazone formation and the subsequent cyclization steps.[8][9]
- Addition of Ketone: Add cyclohexanone dropwise to the stirring suspension. An initial exothermic reaction and color change may be observed as the hydrazone begins to form.
- Indolization: Heat the reaction mixture to reflux (approx. 118 °C) and maintain for 2-4 hours.
 - Self-Validation: Monitor the reaction progress using Thin Layer Chromatography (TLC). The disappearance of the starting materials and the appearance of a new, less polar spot indicates product formation.
- Workup and Isolation: Cool the reaction mixture to room temperature and then place it in an ice bath to precipitate the product.
 - Causality: The product is less soluble in cold acetic acid. This step maximizes the initial recovery of the crude product.
- Purification: Filter the resulting solid, wash with a small amount of cold water to remove residual acid, and then with a cold, non-polar solvent like hexane to remove non-polar impurities.
- Final Product: Dry the solid under vacuum. If necessary, further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water). The identity and purity should be confirmed via NMR, MS, and HPLC analysis.

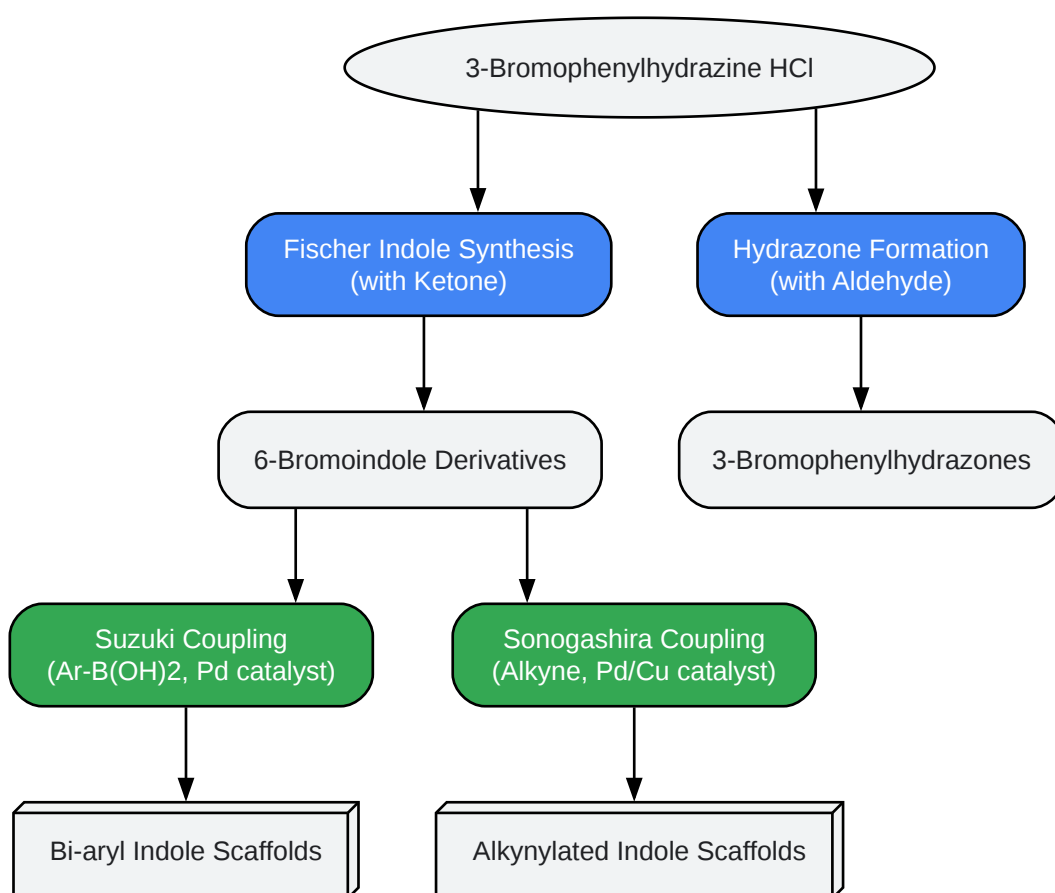
Section 3: Expanded Synthetic Utility

Beyond the Fischer indole synthesis, the unique structure of **3-Bromophenylhydrazine hydrochloride** allows for its use in a variety of other synthetic transformations.

Hydrazone Derivatives and Cross-Coupling Reactions

The reaction of **3-Bromophenylhydrazine hydrochloride** with aldehydes and ketones is a straightforward method to produce stable 3-bromophenylhydrazones.[2] These derivatives are not just intermediates for indoles but are also investigated for their own biological activities.[2]

Crucially, the bromine atom on the aromatic ring acts as a versatile synthetic handle for palladium-catalyzed cross-coupling reactions.[2] This allows for the introduction of new carbon-carbon or carbon-heteroatom bonds, dramatically expanding the molecular diversity accessible from this single starting material.



[Click to download full resolution via product page](#)

Caption: Synthetic pathways originating from 3-Bromophenylhydrazine HCl.

Section 4: Quality Control and Analytical Characterization

Ensuring the purity and identity of starting materials is paramount for reproducible and successful synthesis. A combination of chromatographic and spectroscopic techniques should be employed.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

A standard reverse-phase HPLC method can be used to assess the purity of **3-Bromophenylhydrazine hydrochloride**. While specific methods should be validated in-house, the following provides a robust starting point.

Protocol: HPLC Purity Assay

- System: A standard HPLC system with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size).
- Mobile Phase: A gradient of (A) Water with 0.1% Formic Acid and (B) Acetonitrile with 0.1% Formic Acid. Start with a high percentage of A and gradually increase B.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm.
- Sample Preparation: Prepare a stock solution of the compound in a suitable solvent (e.g., methanol or acetonitrile) at approximately 1 mg/mL. Dilute as necessary to fall within the linear range of the detector.
- Analysis: Inject the sample and integrate the peak areas. Purity is calculated as the area of the main peak divided by the total area of all peaks.
 - Self-Validation: The method should demonstrate good peak shape for the main analyte and separation from any potential impurities. A purity level of >98% is common for high-quality starting material.[\[4\]](#)

Spectroscopic Confirmation

- ¹H NMR: The proton NMR spectrum should show characteristic signals for the aromatic protons (typically in the 6.8-7.5 ppm range) and the hydrazine protons (which can be broad and variable in position). The integration of these signals should correspond to the expected number of protons.
- Mass Spectrometry (MS): Mass spectrometry will confirm the molecular weight of the compound. For the free base (C₆H₇BrN₂), the isotopic pattern characteristic of a bromine-containing compound (two peaks of nearly equal intensity separated by 2 m/z units) should be observed.
- Infrared (IR) Spectroscopy: The IR spectrum will show characteristic N-H stretching bands for the hydrazine group (typically 3200-3400 cm⁻¹) and bands associated with the substituted benzene ring.

Conclusion

3-Bromophenylhydrazine hydrochloride is more than a simple chemical reagent; it is a strategic starting material for the construction of complex molecular architectures. Its utility is centered on the renowned Fischer indole synthesis but is significantly expanded by the potential for subsequent cross-coupling reactions at the bromine position. By understanding its chemical properties, adhering to strict safety and handling protocols, and employing rigorous analytical validation, researchers in drug discovery and organic synthesis can effectively utilize this compound to accelerate the development of novel and impactful chemical entities.

References

- Wikipedia. Fischer indole synthesis. [[Link](#)]
- Taber, G. P., et al. (2010). New 3H-Indole Synthesis by Fischer's Method. Part I. Molecules, 15(4), 2498-2506. [[Link](#)]
- Wang, S., et al. (2020). Synthesis of indole derivatives as prevalent moieties present in selected alkaloids. RSC Advances, 10(49), 29424-29443. [[Link](#)]
- Parikh, K. & S. (2011). Name Reactions in Organic Synthesis. Cambridge University Press.

- Hu, Y., et al. (2005). An Efficient and General Synthesis of Indolo[2,3-a]carbazoles Using the Fischer Indole Synthesis. *Synlett*, 2005(1), 42-48. [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 27246-81-7: 3-Bromophenylhydrazine hydrochloride [[cymitquimica.com](https://www.cymitquimica.com)]
- 2. leapchem.com [leapchem.com]
- 3. scbt.com [scbt.com]
- 4. B23510.06 [[thermofisher.com](https://www.thermofisher.com)]
- 5. tcichemicals.com [tcichemicals.com]
- 6. fishersci.com [fishersci.com]
- 7. Fischer indole synthesis - Wikipedia [en.wikipedia.org]
- 8. New 3H-Indole Synthesis by Fischer's Method. Part I - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 9. alfa-chemistry.com [alfa-chemistry.com]
- 10. Thieme E-Journals - Synlett / Abstract [thieme-connect.de]
- To cite this document: BenchChem. [3-Bromophenylhydrazine hydrochloride CAS number and properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b028958/docs#3-bromophenylhydrazine-hydrochloride-cas-number-and-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)